

SBP-7455: A Comparative Analysis of Kinase Cross-Reactivity

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Compound of Interest

Compound Name: SBP-7455

Cat. No.: B15609167

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SBP-7455 is a potent, orally active, dual inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1) and ULK2, key regulators of autophagy initiation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Developed as a next-generation inhibitor, **SBP-7455** demonstrates improved potency and drug-like properties compared to its predecessor, SBI-0206965.[\[4\]](#)[\[5\]](#) This guide provides a comparative analysis of the cross-reactivity of **SBP-7455** with other kinases, based on available experimental data.

Potency against Primary Targets: ULK1 and ULK2

SBP-7455 exhibits high potency against its primary targets, ULK1 and ULK2. The half-maximal inhibitory concentrations (IC₅₀) have been determined using in vitro biochemical assays.

Kinase	IC ₅₀ (nM)	Assay
ULK1	13	ADP-Glo [1] [6]
ULK2	476	ADP-Glo [1] [6]
ULK1	236	NanoBRET [7]

Cross-Reactivity with Other Kinases

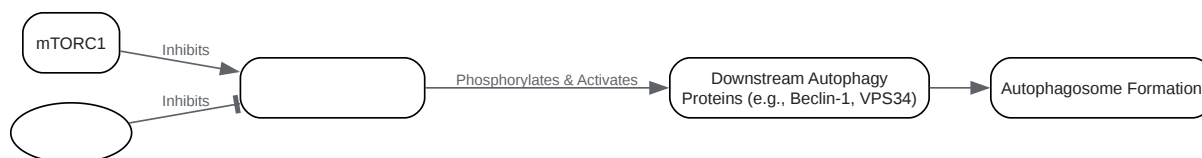
While a comprehensive kinome-wide selectivity profile for **SBP-7455** is not publicly available, studies indicate a higher degree of selectivity for **SBP-7455** compared to the first-generation inhibitor, SBI-0206965.

One notable off-target kinase for the predecessor compound, SBI-0206965, is Focal Adhesion Kinase (FAK). Research on **SBP-7455** has shown that it exhibits reduced inhibition of FAK, particularly at higher concentrations, suggesting an improved selectivity profile.[8]

Further detailed screening of **SBP-7455** against a broad panel of kinases would be necessary to fully elucidate its cross-reactivity profile.

Signaling Pathway and Experimental Workflow

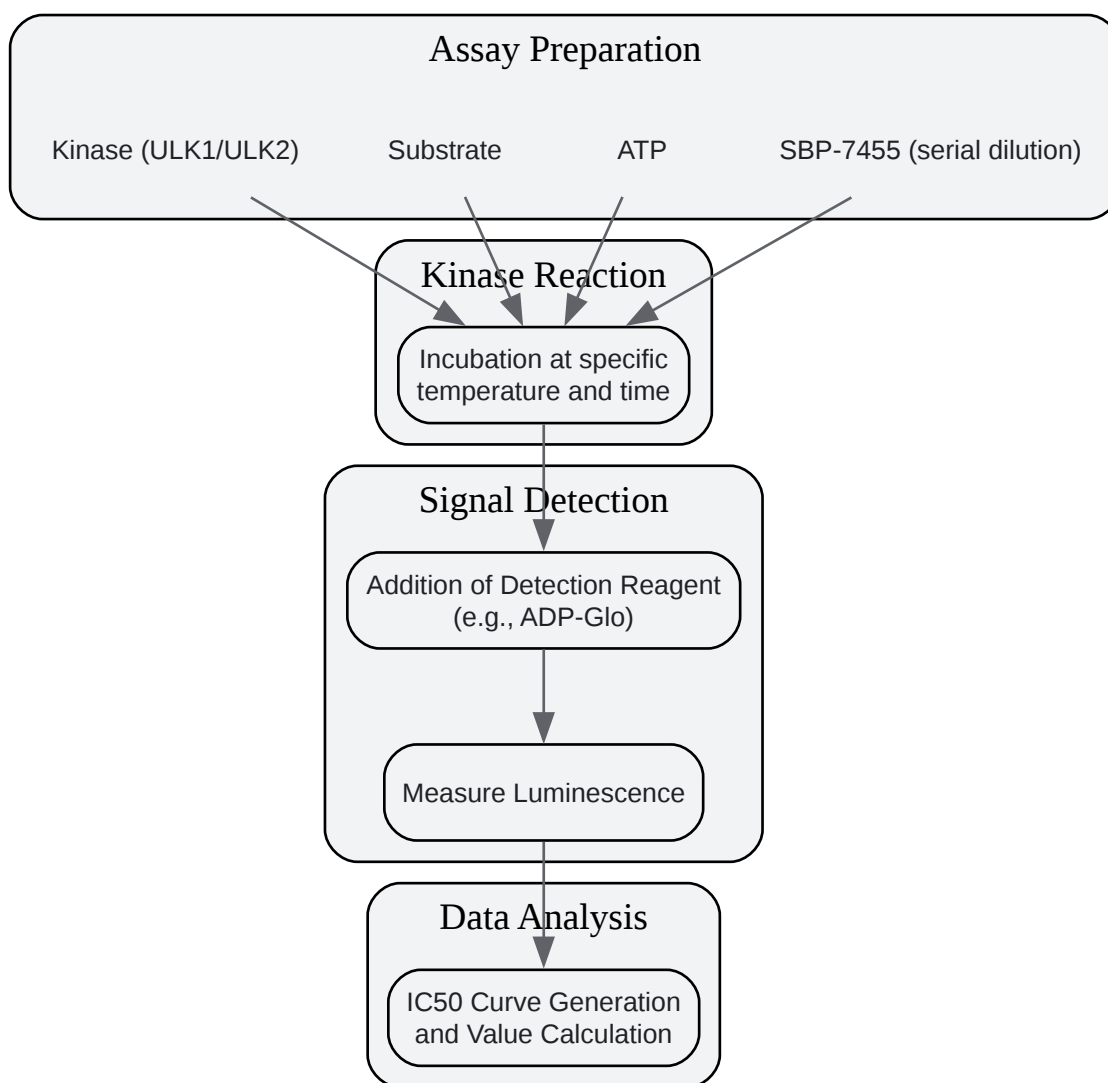
The primary signaling pathway targeted by **SBP-7455** is the autophagy initiation pathway, which is regulated by the ULK1/2 complex.



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Caption: **SBP-7455** inhibits the ULK1/ULK2 complex in the autophagy pathway.

A common experimental workflow to determine the inhibitory activity of compounds like **SBP-7455** involves a kinase assay followed by data analysis.



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Caption: General workflow for determining kinase inhibitor potency using an in vitro assay.

Experimental Protocols

ADP-Glo™ Kinase Assay

The ADP-Glo™ Kinase Assay is a luminescent ADP detection assay used to measure kinase activity by quantifying the amount of ADP produced during a kinase reaction.

- **Kinase Reaction:** The kinase, its substrate, ATP, and the test compound (**SBP-7455**) are incubated together in the reaction buffer.

- **ADP-Glo™ Reagent Addition:** After the kinase reaction, the ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP.
- **Kinase Detection Reagent Addition:** The Kinase Detection Reagent is then added to convert ADP to ATP and introduce luciferase and luciferin to produce light.
- **Signal Measurement:** The luminescence is measured using a plate reader, where the light signal is proportional to the ADP concentration and, therefore, the kinase activity.

NanoBRET™ Target Engagement Intracellular Kinase Assay

The NanoBRET™ assay measures the apparent affinity of a test compound for a kinase target in live cells.

- **Cell Preparation:** Cells are transiently transfected with a plasmid expressing the kinase of interest fused to NanoLuc® luciferase.
- **Tracer and Inhibitor Addition:** A cell-permeable fluorescent energy transfer probe (tracer) that binds to the kinase is added, along with the test compound (**SBP-7455**).
- **BRET Measurement:** The NanoBRET™ substrate is added, and the Bioluminescence Resonance Energy Transfer (BRET) signal is measured. The inhibitor competes with the tracer for binding to the kinase, resulting in a decrease in the BRET signal.
- **Data Analysis:** The IC₅₀ value is determined by measuring the ability of the test compound to displace the tracer.

Conclusion

SBP-7455 is a highly potent dual inhibitor of ULK1 and ULK2. While comprehensive data on its cross-reactivity with a wide range of kinases is not yet publicly available, initial findings suggest an improved selectivity profile over its predecessor, SBI-0206965, with notably less inhibition of FAK. Further kinome-wide screening will be crucial to fully characterize the selectivity of **SBP-7455** and its potential for off-target effects. The experimental protocols described provide a basis for the continued investigation and comparison of **SBP-7455**'s activity against other kinases.

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